Advanced Safety & Handling Guide: Glutaronitrile-1,5-13C2

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Compound of Interest	
Compound Name:	*Glutaronitrile-1,5-13C2*
CAS No.:	*1189923-36-1*
Cat. No.:	*B563540*

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Executive Summary & Chemical Profile[2]

Glutaronitrile-1,5-13C2 is a stable isotope-labeled dinitrile used primarily as a metabolic tracer in NMR spectroscopy and mass spectrometry (MS) workflows.[1] While chemically equivalent to its unlabeled parent (Pentanedinitrile), its application in biological systems requires a nuanced understanding of both its isotopic utility and its latent toxicity.[1]

Critical Safety Directive: This compound must be handled as a cyanogenic agent. Although it is a stable liquid at room temperature, metabolic or chemical hydrolysis releases cyanide ions (

).[1]

Chemical Identity Table[3][4]

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Parameter	Specification
Chemical Name	Glutaronitrile-1,5-13C2 (Pentanedinitrile-1,5-13C2)
Parent CAS	544-13-8 (Unlabeled)
Labeled CAS	Refer to specific vendor batch (Commonly N/A for custom synthesis)
Formula	
Molecular Weight	~96.13 g/mol (vs. 94.12 g/mol unlabeled)
Appearance	Colorless to pale yellow liquid
Isotopic Enrichment	99 atom % 13C
Solubility	Soluble in water, ethanol, chloroform
Flash Point	> 110°C (Closed Cup)

Toxicological Mechanism & Risk Assessment

The Latent Hazard: Metabolic Activation

Unlike direct cyanide salts (e.g., KCN), **Glutaronitrile-1,5-13C2** is not immediately lethal upon contact.[1] Its toxicity is delayed, driven by enzymatic bioactivation in the liver.

Mechanism of Action:

- Absorption: The lipophilic nature of the dinitrile allows rapid absorption through intact skin and gastrointestinal tracts.
- Bioactivation: Cytochrome P450 enzymes (primarily CYP2E1) hydroxylate the

  -carbon.
- Cyanogenesis: The resulting cyanohydrin intermediate is unstable and spontaneously decomposes, releasing free cyanide (

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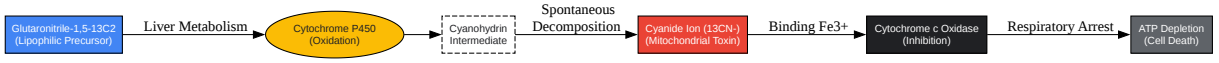
) and glutaraldehyde/glutaric acid.

- Mitochondrial Uncoupling: Free cyanide binds to the ferric iron (

) in Cytochrome c Oxidase (Complex IV), halting oxidative phosphorylation and causing histotoxic hypoxia.

Visualization: Metabolic Pathway of Toxicity

Figure 1: The bioactivation pathway of **Glutaronitrile-1,5-13C2** leading to cyanide release.[1]



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Caption: Figure 1 illustrates the hepatic conversion of the parent nitrile into toxic cyanide ions via P450 oxidation.[1]

Operational Safety Protocol

Engineering Controls

- Primary Barrier: All handling must occur within a certified chemical fume hood operating at a face velocity of 100 fpm.
- Secondary Containment: Use spill trays for all liquid transfers to prevent benchtop contamination.

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for nitriles due to rapid permeation.

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Component	Recommendation	Rationale
Gloves (Primary)	Silver Shield / 4H (Laminate)	Impermeable to small organic nitriles > 4 hours.[1]
Gloves (Splash)	Nitrile (Double Layer)	Only acceptable for momentary splash protection; not immersion.
Eye Protection	Chemical Goggles	Prevents absorption via the lacrimal duct.
Respiratory	Full-face respirator with OV/CN cartridges	Required only if fume hood containment is breached.

Storage & Stability[9]

- Condition: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Hygroscopicity: The compound is hygroscopic. Moisture ingress can lead to hydrolysis and slow release of ammonia/amides, altering isotopic purity.

Emergency Response & Decontamination

Critical Note: Treating nitrile exposure requires addressing both the organic solvent effect and the delayed cyanide toxicity.

Exposure Response Workflow

Figure 2: Decision logic for acute exposure to **Glutaronitrile-1,5-13C2**.

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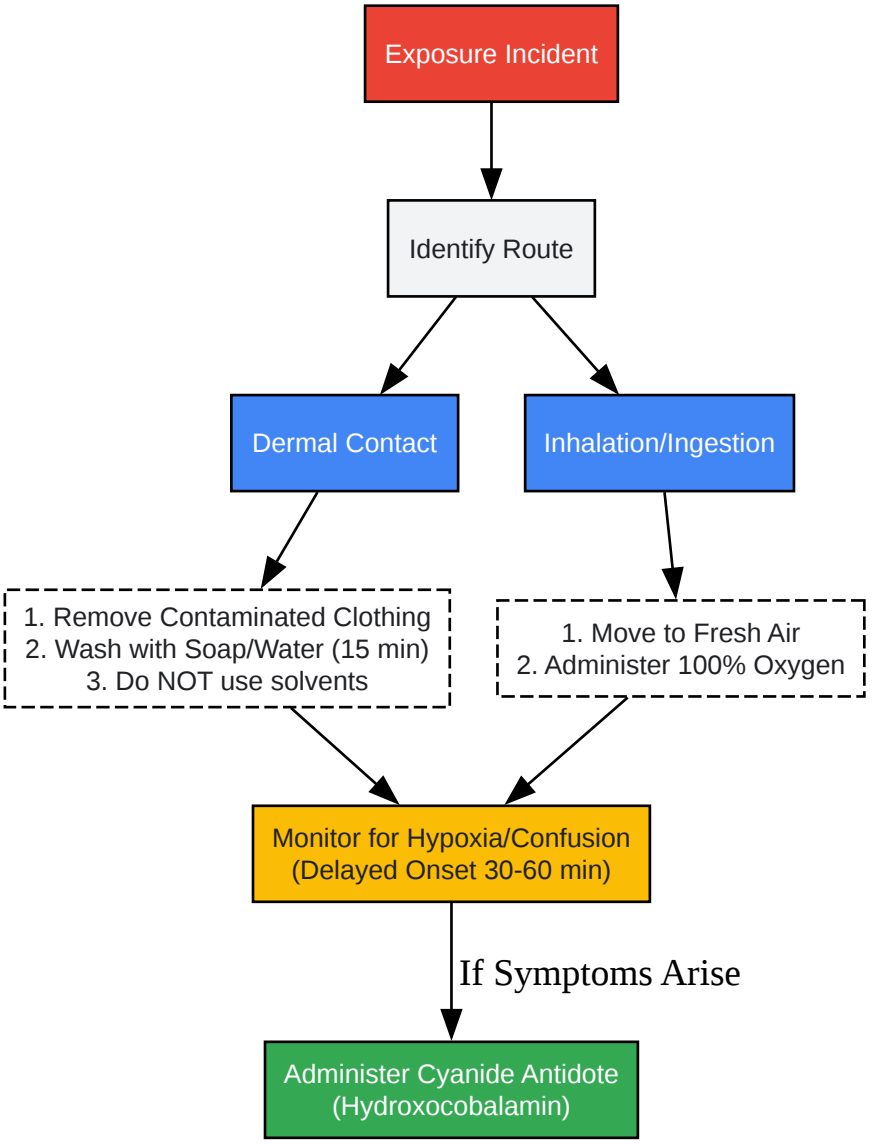

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Caption: Figure 2 outlines the immediate triage steps. Note the monitoring phase due to delayed metabolic activation.

Decontamination of Spills

- Evacuate the immediate area.
- Neutralization: Do not use acid (generates HCN gas).
- Oxidation: Treat the spill with 10% Sodium Hypochlorite (Bleach) solution. This oxidizes the nitrile to the corresponding cyanate/amide, which is less toxic.

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- Reaction:

  [1]

- Disposal: Collect waste in a container explicitly labeled "Cyanide/Nitrile Waste - Do Not Acidify".

Analytical Verification (Isotopic Integrity)

For researchers, verifying the label position is critical before biological application.

- 13C-NMR: Expect enhanced doublets at the nitrile carbon positions (

  ~119 ppm) due to

  coupling if adjacent carbons are labeled, or singlets if isolated.[1]

- Mass Spectrometry: The molecular ion

  will appear at m/z ~97.1, shifted +2 Da from the natural abundance baseline.

- Purity Check: Verify absence of hydrolysis products (Glutarimide or Glutaramic acid) which appear as carbonyl peaks at

  170-180 ppm.[1]

References

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Sources

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